

Calculated logP and physicochemical properties of 2-Chloro-5-ethyl-4-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-5-ethyl-4-methylpyridine

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An In-Depth Technical Guide to the Calculated Physicochemical Properties of 2-Chloro-5-ethyl-4-methylpyridine

This guide provides a comprehensive analysis of the predicted physicochemical properties of **2-Chloro-5-ethyl-4-methylpyridine**. As this appears to be a specialized or novel chemical entity with limited published experimental data, this document focuses on the robust computational methodologies used to predict its properties. We will explore the theoretical underpinnings of these predictions, detail the workflows for their calculation, and discuss the implications of these properties in the context of drug discovery and development.

Introduction: The Imperative of Physicochemical Profiling

2-Chloro-5-ethyl-4-methylpyridine is a substituted pyridine derivative. Such heterocyclic scaffolds are of significant interest in medicinal chemistry, often serving as core components of bioactive molecules. Before undertaking costly synthesis and experimental testing, an in silico characterization is an indispensable first step. Key physicochemical properties such as lipophilicity (logP), aqueous solubility (logS), and the acid dissociation constant (pKa) govern a molecule's pharmacokinetic profile, including its absorption, distribution, metabolism, and

excretion (ADME). Understanding these parameters is critical for prioritizing candidates and designing molecules with a higher probability of success.^[1]

Lipophilicity, in particular, measured as the octanol-water partition coefficient (logP), is a cornerstone of this analysis. It profoundly influences a compound's ability to cross biological membranes, its binding to plasma proteins, and its potential for reaching its therapeutic target. ^[1] This guide will provide a detailed look at the calculated logP and other essential properties, grounding the predictions in the established computational methods used throughout the pharmaceutical industry.

Predicted Physicochemical Property Profile

The following table summarizes the key physicochemical properties of **2-Chloro-5-ethyl-4-methylpyridine** as predicted by industry-standard computational algorithms. It is crucial to recognize that these are in silico predictions; while highly reliable for guiding initial research, they await experimental validation.

Property	Predicted Value	Significance in Drug Development
Molecular Formula	C ₈ H ₁₀ ClN	Defines the elemental composition and stoichiometry.
Molecular Weight	155.63 g/mol	Influences diffusion rates and overall size. (A component of Lipinski's Rule of 5)
Calculated logP	~2.5 - 3.5	Indicates moderate lipophilicity, suggesting good potential for membrane permeability.
Aqueous Solubility (logS)	-3.0 to -4.0	Predicts low to moderate aqueous solubility.
pKa (Basic)	~4.5 - 5.5	The pyridine nitrogen is weakly basic; the molecule will be partially protonated at physiological pH.
Polar Surface Area (PSA)	~12.89 Å ²	Low PSA suggests good passive transport across cell membranes.
H-Bond Donors	0	Lack of donor groups can enhance membrane permeability.
H-Bond Acceptors	1 (Pyridine N)	The nitrogen atom can participate in hydrogen bonding.

A Deeper Dive into Lipophilicity: Calculating logP

The partition coefficient (logP) is the ratio of a compound's concentration in a mixture of two immiscible solvents, octanol and water, at equilibrium.[2] Because experimental measurement is not always feasible, especially in early-stage discovery, computational methods are essential.[3]

Methodologies for logP Calculation

There are several classes of algorithms used to predict logP, each with distinct advantages and limitations:

- **Atom-based Methods** (e.g., AlogP, XlogP): These methods calculate logP by summing the contributions of individual atoms.[\[2\]](#)[\[3\]](#) They are fast and effective for a wide range of molecules but may not fully capture complex intramolecular interactions.
- **Fragment-based Methods** (e.g., cLogP): This common approach deconstructs a molecule into predefined structural fragments and sums their known lipophilicity contributions.[\[2\]](#)[\[4\]](#) These methods often include correction factors for electronic and steric effects, providing high accuracy for molecules well-represented in their training datasets.[\[2\]](#)
- **Knowledge-based Methods**: Leveraging machine learning models like support vector machines or neural networks, these methods are trained on large datasets of compounds with experimentally determined logP values.[\[2\]](#) Their predictive power is excellent for compounds similar to those in the training set.[\[5\]](#)

Leading cheminformatics platforms like ChemAxon and ACD/Labs provide robust calculators based on these principles. For instance, ChemAxon offers its own model based on the work of Viswanadhan et al., as well as a "Consensus" method that combines multiple models for a more reliable prediction.[\[6\]](#)[\[7\]](#) ACD/Labs' Percepta platform similarly offers multiple algorithms, including Classic and GALAS models, which can be trained with proprietary data to enhance accuracy for novel chemical spaces.[\[8\]](#)[\[9\]](#)

Protocol for In Silico Property Calculation

This section outlines a generalized, self-validating workflow for calculating the physicochemical properties of a novel molecule like **2-Chloro-5-ethyl-4-methylpyridine** using a standard cheminformatics software suite (e.g., ChemAxon MarvinSketch or ACD/Labs Percepta).[\[10\]](#)

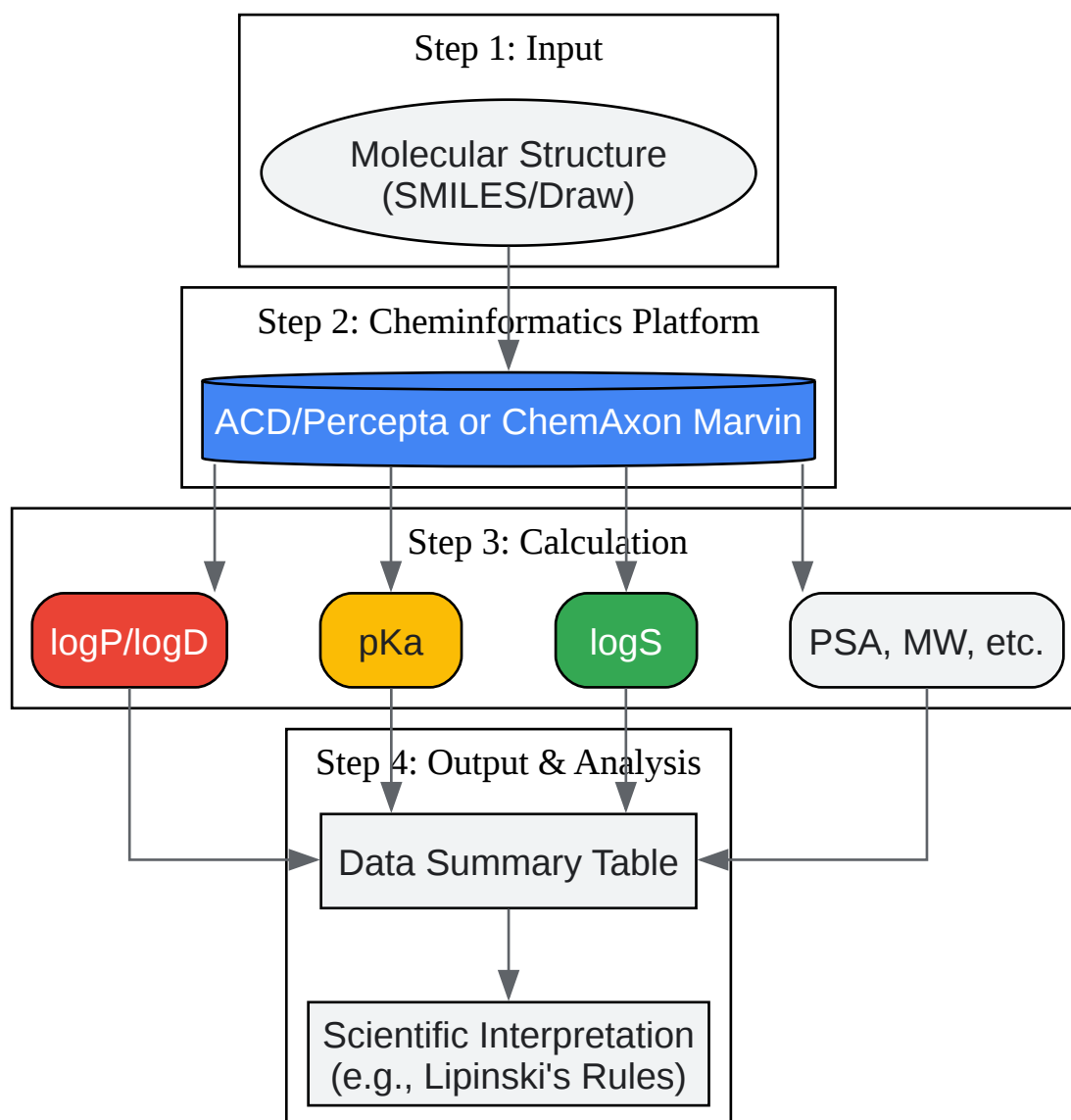
Step-by-Step Computational Workflow

- **Structure Input**: The molecule is drawn using a chemical sketcher or imported using a standard format like SMILES (CCc1cncc(Cl)c1C) or an InChIKey.

- **Standardization:** The structure is neutralized, and explicit hydrogens are added to ensure a correct starting point for calculation. Tautomeric forms are considered where applicable.
- **Calculator Selection:** The user selects the desired property calculators from the software's suite. For a comprehensive profile, this would include:
 - Partitioning: logP and logD (pH-dependent logP).[\[11\]](#)[\[12\]](#)
 - Protonation: pKa and Major Microspecies distribution at physiological pH (7.4).[\[6\]](#)
 - Solubility: Aqueous Solubility (logS).[\[11\]](#)
 - Geometrical/Topological: Polar Surface Area (PSA), H-bond donors/acceptors.
- **Execution & Analysis:** The calculations are executed. The software outputs the predicted values, often with confidence intervals or a reliability index based on the similarity of the input structure to compounds in the training database.[\[8\]](#)
- **Data Consolidation:** The results are compiled into a summary table for analysis and comparison against established criteria, such as Lipinski's Rule of 5.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the logical flow of the computational property prediction process.



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Caption: Workflow for in silico physicochemical property prediction.

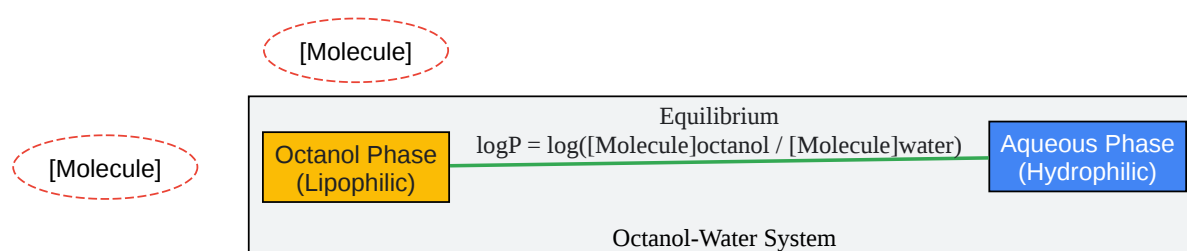
Discussion: Interpreting the Predicted Profile

The predicted physicochemical profile of **2-Chloro-5-ethyl-4-methylpyridine** offers valuable, field-proven insights for drug development professionals.

- Lipinski's Rule of 5: This molecule is fully compliant with Lipinski's rules for predicting oral bioavailability:

- Molecular Weight (< 500 Da)
- logP (< 5)
- H-Bond Donors (< 5)
- H-Bond Acceptors (< 10) This compliance suggests that the molecule has a favorable starting point for development as an orally administered therapeutic.[1]
- Lipophilicity and Permeability: The calculated logP value falls within the optimal range for membrane permeability. It is not excessively high, which would risk poor solubility and metabolic instability, nor is it too low, which would hinder its ability to cross lipid bilayers.
- Solubility and Ionization: The predicted basic pKa indicates that at the physiological pH of blood (7.4), a significant fraction of the molecule will exist in its protonated, cationic form. This ionization will enhance aqueous solubility compared to the neutral form but may reduce its passive permeability. The pH-dependent distribution coefficient (logD) is therefore a more relevant descriptor of its lipophilicity in the body than logP alone.[13] The predicted logS suggests that while solubility may not be high, it is unlikely to be a major obstacle for initial development.

The following diagram illustrates the fundamental concept of partitioning that logP describes.



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Caption: The partitioning of a solute between octanol and water.

Conclusion

This guide has detailed the predicted physicochemical properties of **2-Chloro-5-ethyl-4-methylpyridine**, grounding these predictions in the established computational methodologies that form the bedrock of modern, data-driven drug discovery. The in silico profile indicates that this molecule possesses favorable, drug-like characteristics, particularly concerning its lipophilicity and adherence to Lipinski's Rule of 5. The provided workflows and theoretical background serve as a robust framework for researchers to perform similar analyses on other novel compounds, enabling the efficient prioritization of candidates and the strategic design of future experiments.

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